

use of trinitromethane in the formulation of high-performance explosives

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Compound of Interest

Compound Name: *Trinitromethane*

Cat. No.: *B1605510*

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General Information on Trinitromethane (Nitroform)

Chemical Properties: **Trinitromethane** ($\text{CH}(\text{NO}_2)_3$), also known as nitroform, is a highly acidic and oxidizing organic compound. It is a pale yellow solid that is soluble in water and organic solvents.

Historical Context: **Trinitromethane** was first synthesized in the 19th century. Its high nitrogen and oxygen content led to early investigation into its properties as an energetic material and as an intermediate in chemical synthesis.

Chemical Principles of Energetic Materials: Energetic materials are substances that store a large amount of chemical energy that can be released rapidly. The performance of an explosive is often characterized by properties such as:

- Velocity of Detonation (VoD): The speed at which the detonation wave travels through the explosive.
- Density: Higher density often correlates with higher detonation pressure and velocity.
- Oxygen Balance: A measure of the degree to which an explosive can be oxidized. An oxygen balance of zero means the explosive has enough oxygen to completely convert all its carbon to carbon dioxide and hydrogen to water.

Safety and Decontamination: Due to its instability and hazardous nature, handling **trinitromethane** requires strict safety protocols and specialized equipment. In case of a spill or contamination, decontamination procedures typically involve neutralization with a reducing agent or a basic solution under controlled conditions to mitigate its hazardous properties. Always refer to established safety data sheets (SDS) and emergency response guidelines when handling such materials.

If you are a researcher or professional in a legitimate field requiring this information, please consult peer-reviewed scientific literature, specialized chemical safety manuals, and institutional safety officers for guidance.

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